

Operational Guide: Safe Disposal of cis-6-Nonenyl Acetate[1]

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Compound of Interest

Compound Name: *cis-6-Nonenyl Acetate*

CAS No.: 76238-22-7

Cat. No.: B1587849

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Executive Summary

Bottom Line Up Front (BLUF): **cis-6-Nonenyl Acetate** is a Class IIIB combustible liquid with significant aquatic toxicity.[1] It is strictly prohibited from sanitary sewer disposal (sink drains).

[1][2]

- Primary Disposal Method: Thermal destruction (Incineration) via a licensed waste contractor. [1]
- Immediate Hazard: Aquatic toxicity (H411) and potential skin irritation.
- Segregation: Store away from oxidizing agents.[1][3][4] Do not mix with aqueous waste streams.[1][5]

Chemical Profile & Hazard Analysis

To execute a safe disposal plan, one must understand the physicochemical properties driving the safety protocols. The insolubility of this ester dictates that it cannot be treated via municipal

water systems, while its high flash point allows for specific fuel-blending options during incineration.[1]

Table 1: Critical Safety & Physical Data

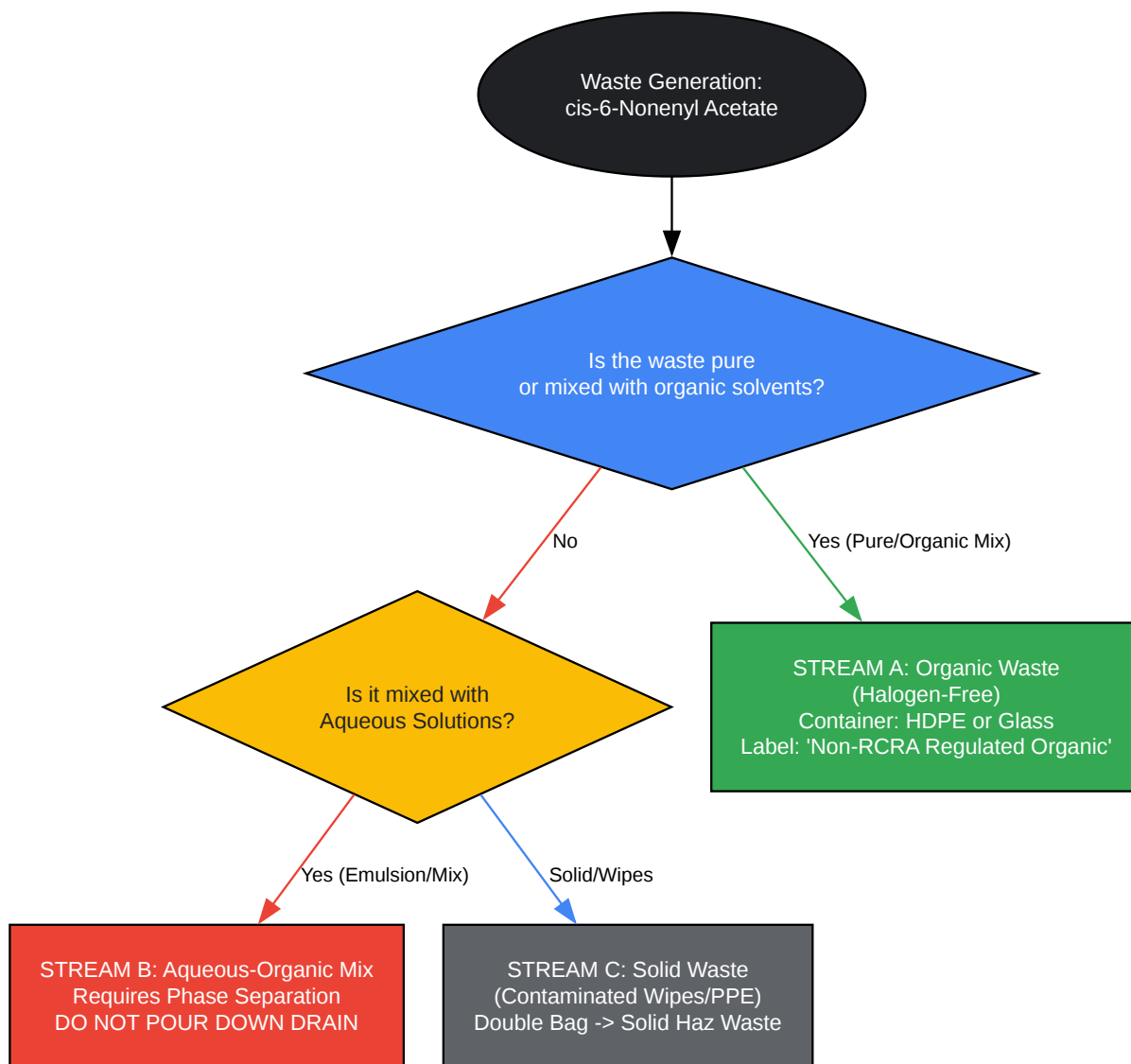
Property	Value / Classification	Operational Implication
CAS Number	76238-22-7	Unique identifier for waste manifesting.[1]
Flash Point	> 93.3°C (> 200°F)	Combustible (Class IIIB). Low fire risk at ambient temp, but supports combustion.[1]
Water Solubility	Insoluble (< 17 mg/L)	NO DRAIN DISPOSAL. Will phase-separate and clog/coat piping.[1]
Specific Gravity	0.886 – 0.892	Floats on water.[1][6] Difficult to contain if flushed.[1]
GHS Classification	H411, H315	Toxic to aquatic life; Skin Irritant.
Reactivity	Stable	Incompatible with strong oxidizing agents.[1]

Waste Segregation Workflow

Proper segregation is the first line of defense against chemical accidents.[1] **cis-6-Nonenyl Acetate** must be isolated from oxidative waste streams (e.g., nitric acid, peroxides) to prevent exothermic reactions.[1]

Diagram 1: Waste Stream Decision Tree

This logic gate ensures the material is routed to the correct disposal container based on its purity and mixture state.



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Figure 1: Decision matrix for segregating **cis-6-Nonenyl Acetate** waste streams.

Detailed Disposal Protocol

Phase 1: Container Selection

- Material: High-Density Polyethylene (HDPE) or Borosilicate Glass.[1]

- Scientific Rationale: Esters can swell certain rubbers and low-grade plastics over time.[1]
HDPE provides excellent chemical resistance to aliphatic esters.[1]
- Headspace: Leave at least 10% headspace to allow for thermal expansion.

Phase 2: Labeling & Classification

Although **cis-6-Nonenyl Acetate** has a flash point > 200°F (placing it outside the typical RCRA D001 Ignitable characteristic of < 140°F), it must still be managed as chemical waste due to aquatic toxicity.[1]

- Label Text: "Non-RCRA Regulated Chemical Waste - Combustible Liquid." [1]
- Constituents: List "**cis-6-Nonenyl Acetate**" explicitly.
- Hazard Checkbox: Mark "Toxic" (Aquatic) and "Irritant."

Phase 3: Storage Prior to Pickup

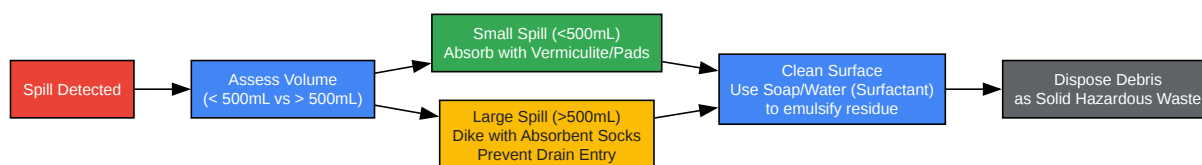
- Environment: Store in a cool, well-ventilated area away from direct sunlight.
- Secondary Containment: Store bottles inside a polyethylene tray to capture potential leaks.
- Timeline: Do not accumulate for more than 180 days (standard EHS best practice).

Spill Contingency Plan

Accidents happen.[1][2] This protocol ensures a minor spill does not escalate into an environmental violation.[1]

Diagram 2: Spill Response Logic

Follow this linear workflow immediately upon detection of a release.



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Figure 2: Immediate response workflow for liquid spills.

Critical Note on Cleaning: Because **cis-6-Nonenyl Acetate** is hydrophobic (water-fearing), water alone will not clean the surface; it will merely spread the slick.[1] You must use a surfactant (soap/detergent) to emulsify the ester during the final cleaning stage.[1]

Scientific Rationale & Compliance

Why Incineration?

The molecular structure of **cis-6-Nonenyl Acetate** (

) consists of a hydrocarbon chain and an ester functional group.[1]

- Mechanism: High-temperature incineration completely oxidizes the molecule into Carbon Dioxide () and Water ().[1]
- Energy Recovery: Due to its significant carbon content, this waste stream often qualifies for fuel blending, where it is used to power cement kilns, a sustainable disposal route compared to landfilling.

Why No Drain Disposal?

- Bioaccumulation: The partition coefficient (Log Kow) is estimated > 3.[1]9. This indicates a high affinity for lipids, meaning it can bioaccumulate in fish and aquatic organisms rather than dissolving in the water column.[1]

- Infrastructure Damage: As an insoluble oil, it can coat sensors and biological media in wastewater treatment plants, disrupting bacterial digestion processes.

References

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